

Safe handling and storage of 3-phenylbutan-2-ol

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Compound of Interest

Compound Name: **3-Phenylbutan-2-ol**

Cat. No.: **B7769420**

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Technical Support Center: 3-Phenylbutan-2-ol

This guide provides essential information for the safe handling, storage, and use of **3-phenylbutan-2-ol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **3-phenylbutan-2-ol** and what are its primary hazards?

3-phenylbutan-2-ol is a chemical compound with the formula C10H14O.^[1] It is classified as an irritant. The primary hazards associated with this chemical are skin irritation, serious eye irritation, and potential respiratory irritation.^[1]

Q2: What are the GHS hazard classifications for **3-phenylbutan-2-ol**?

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-phenylbutan-2-ol** has the following hazard classifications:

- Skin irritation (Category 2)^[1]
- Serious eye irritation (Category 2A)^[1]
- Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation^[1]

Q3: What personal protective equipment (PPE) is required when handling **3-phenylbutan-2-ol**?

Appropriate PPE should always be worn when handling **3-phenylbutan-2-ol** to minimize exposure risk. This includes:

- Eye and Face Protection: Chemical safety goggles or a face shield.[\[2\]](#)
- Skin Protection: Chemical-resistant gloves (such as nitrile rubber) and a lab coat.[\[2\]](#)
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[\[2\]](#)

Q4: How should **3-phenylbutan-2-ol** be stored?

Store **3-phenylbutan-2-ol** in a cool, dry, and well-ventilated area away from incompatible substances.[\[3\]](#) Keep the container tightly closed when not in use.[\[3\]](#) It should be stored away from heat, sparks, open flames, and other sources of ignition.

Q5: What materials are incompatible with **3-phenylbutan-2-ol**?

3-phenylbutan-2-ol is incompatible with strong oxidizing agents.[\[3\]](#)

Troubleshooting Guides

Spill Response

Issue: A small spill of **3-phenylbutan-2-ol** has occurred in the lab.

Solution:

- Safety First: Immediately alert others in the vicinity and ensure the area is well-ventilated.[\[4\]](#)
- Personal Protective Equipment (PPE): Before cleaning, don the appropriate PPE, including chemical safety goggles, gloves, and a lab coat.[\[2\]](#)[\[4\]](#)
- Containment: If it is safe to do so, prevent the spill from spreading by creating a dike around it with an inert absorbent material like sand, vermiculite, or a commercial spill absorbent.[\[4\]](#)[\[5\]](#)
- Absorption: Gently cover the spill with the absorbent material, starting from the outside and working inwards.[\[4\]](#)[\[6\]](#)

- Collection: Once the liquid is fully absorbed, use non-sparking tools to carefully scoop the material into a labeled, sealable container for hazardous waste disposal.[5][7]
- Decontamination: Clean the spill area with soap and water, and collect the cleaning materials for disposal as hazardous waste.[5]
- Disposal: Dispose of the sealed container and any contaminated materials according to your institution's hazardous waste disposal procedures.[8]

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First Aid

Issue: Accidental exposure to **3-phenylbutan-2-ol**.

Solution:

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[9]
- Skin Contact: Remove all contaminated clothing. Wash the affected skin area immediately with soap and plenty of water. If skin irritation occurs, seek medical attention.[7][10]
- Inhalation: Move the affected person to fresh air and keep them in a position comfortable for breathing. If they feel unwell, call a poison center or doctor.[11]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[9]

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Ingestion -> Rinse_Mouth -> Seek_Medical_Attention; } First aid procedures for different types of exposure to 3-phenylbutan-2-ol.
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Data Presentation

Property	Value
Molecular Formula	C10H14O
Molecular Weight	150.22 g/mol
Appearance	Liquid
GHS Pictogram	Warning
Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation[1]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501
Storage Temperature	Room temperature
Incompatibilities	Strong oxidizing agents[3]

Experimental Protocols

General Protocol for a Reaction Using 3-Phenylbutan-2-ol as a Solvent or Reagent

This protocol outlines the general steps for safely using **3-phenylbutan-2-ol** in a chemical reaction. Note: This is a general guideline; always refer to your specific, validated experimental protocol.

- Preparation and Precaution:
 - Conduct a thorough risk assessment for the entire experimental procedure.
 - Ensure a chemical fume hood is available and functioning correctly.
 - Verify that an emergency eyewash station and safety shower are accessible.[2]
 - Assemble all necessary glassware and equipment, checking for any defects.

- Don the appropriate PPE: chemical safety goggles, a flame-resistant lab coat, and chemical-resistant gloves.[2]
- Reagent Handling:
 - Measure and dispense **3-phenylbutan-2-ol** inside the chemical fume hood to minimize inhalation exposure.[2]
 - Keep the container of **3-phenylbutan-2-ol** tightly closed when not in use.[3]
 - Avoid direct contact with skin and eyes.[8]
- Reaction Setup and Execution:
 - Set up the reaction apparatus within the fume hood.
 - If the reaction requires heating, use a controlled heating source such as a heating mantle with a stirrer. Avoid open flames.
 - Add reagents in the order specified by your protocol.
 - Monitor the reaction for any unexpected changes.
- Work-up and Purification:
 - Quench the reaction and perform extractions inside the fume hood.
 - Handle all waste, including aqueous layers and solvent washes, as hazardous waste.
- Waste Disposal:
 - Collect all waste containing **3-phenylbutan-2-ol** in a properly labeled, sealed hazardous waste container.[8]
 - Do not dispose of **3-phenylbutan-2-ol** or its waste down the drain.[8]
 - Follow your institution's guidelines for hazardous waste disposal.
- Decontamination:

- Thoroughly clean all glassware and equipment used.
- Wipe down the work surface in the fume hood.
- Remove PPE and wash hands thoroughly with soap and water after completing the experiment.[3]

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